

Introduction: Situating Leu-enkephalin-Arg in Spinal Nociception

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The modulation of pain within the spinal cord is a complex process governed by a delicate interplay of excitatory and inhibitory neurotransmitters. Among the most crucial inhibitory systems are the endogenous opioids, a family of peptides that act on opioid receptors to produce potent analgesia. Historically, research has focused on the pentapeptides Met-enkephalin and Leu-enkephalin (LE) as the primary enkephalinergic signaling molecules. However, the processing of their precursor proteins is a cascade that generates a variety of intermediates, many of which may possess unique biological activities.

This technical guide focuses on one such molecule: **Leu-enkephalin-Arg** (LER), the hexapeptide Tyr-Gly-Gly-Phe-Leu-Arg. While the pentapeptide Leu-enkephalin is a well-established neurotransmitter, LER represents its immediate C-terminally extended precursor, primarily derived from the processing of prodynorphin (also known as proenkephalin B).[1][2] LER exists as a critical but transient intermediate, rapidly converted to LE or degraded.[3][4] Understanding the biochemistry, anatomical context, and functional implications of LER is essential for researchers and drug developers seeking a more nuanced understanding of the spinal opioid system. This guide provides an in-depth examination of LER, from its biosynthesis and degradation to its role in the intricate circuitry of spinal pain modulation and the methodologies used to study it.

Molecular Biology and Biochemistry

The presence and activity of LER in the spinal cord are dictated by the expression of its precursor gene, the specific enzymatic machinery available for processing, and its rapid degradation.

The Prodynorphin (Proenkephalin B) Precursor

Unlike Met-enkephalin and its extended forms which are primarily derived from proenkephalin A (PENK), Leu-enkephalin and its immediate precursor LER are major products of the prodynorphin (PDYN) gene.^{[2][5]} The PDYN protein contains three peptide sequences that begin with the Y-G-G-F-L motif of Leu-enkephalin:

- α -Neo-endorphin
- Dynorphin A
- Dynorphin B (Rimorphin)

The differential processing of these larger peptides in various neuronal populations gives rise to a diverse array of active opioid molecules, including LER as a key intermediate on the path to generating the final Leu-enkephalin pentapeptide.^{[6][7]}

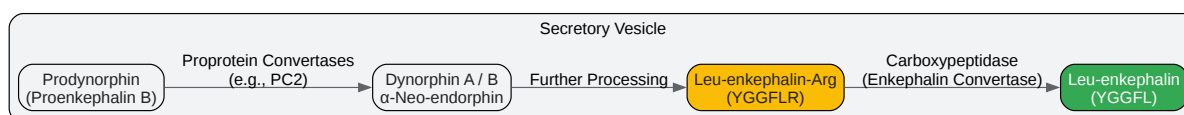
Biosynthesis Pathway: From Precursor to Active Peptide

The generation of LER is a multi-step process occurring within the dense-core secretory vesicles of prodynorphin-expressing neurons.

- Initial Cleavage: Proprotein convertases, particularly PC2, cleave the large dynorphin peptides at paired basic amino acid residues (e.g., Lys-Arg).^[8] This releases intermediate-sized peptides like Dynorphin A (1-17).
- Generation of LER: These intermediates are further processed. While direct conversion of larger dynorphins to LE by PC2 is inefficient, the pathway likely involves the generation of C-terminally extended intermediates.^[8] A specific carboxypeptidase, known as enkephalin

convertase, then cleaves the C-terminal basic residue (Arginine or Lysine) from hexapeptide intermediates like LER to produce the final pentapeptide, Leu-enkephalin.[4]

- **Final Product:** The final, more stable product is Leu-enkephalin (YGGFL). Therefore, the concentration and lifespan of LER in the synaptic cleft are tightly regulated by the activity of these processing enzymes.



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Caption: Biosynthesis of **Leu-enkephalin-Arg** (LER) from the Prodynorphin precursor.

Rapid Enzymatic Degradation

A defining characteristic of LER is its rapid degradation, which significantly curtails its duration of action. In human cerebrospinal fluid, LER is degraded approximately 10 times faster than LE.[3] The primary enzyme responsible for this rapid breakdown exhibits properties similar to Angiotensin-Converting Enzyme (ACE), which cleaves the C-terminal dipeptide.[3] In contrast, LE is predominantly inactivated by aminopeptidases that cleave the N-terminal Tyrosine.[9] This profound difference in metabolic stability is a key factor limiting the direct neurotransmitter role of LER and positioning it as a transient signaling molecule or pro-neurotransmitter.

Neuroanatomy of the LER/LE System in the Spinal Cord

The functional role of LER/LE is intrinsically linked to its precise anatomical location within the spinal dorsal horn, the primary integration center for nociceptive information.

- **Cellular Localization:** Immunohistochemical studies show that enkephalin- and dynorphin-containing neuronal cell bodies and terminals are densely concentrated in the superficial

laminae of the dorsal horn, particularly Laminae I (marginal zone) and II (substantia gelatinosa), with additional presence in Lamina V.[10][11] This positions them to directly influence the transmission of pain signals from primary afferent fibers to second-order projection neurons.

- **Synaptology:** At the ultrastructural level, enkephalin-containing terminals form predominantly axodendritic synapses with the dendrites of dorsal horn neurons.[10] They are also found in axosomatic arrangements and, less frequently, in axo-axonic synapses with primary afferent terminals. This dual localization allows for both postsynaptic inhibition of ascending pain pathway neurons and presynaptic inhibition of neurotransmitter release from nociceptors.

Pharmacology and Spinal Signaling

The physiological effects of the LER/LE axis are mediated through activation of specific opioid receptors and their downstream intracellular signaling cascades.

Opioid Receptor Interactions

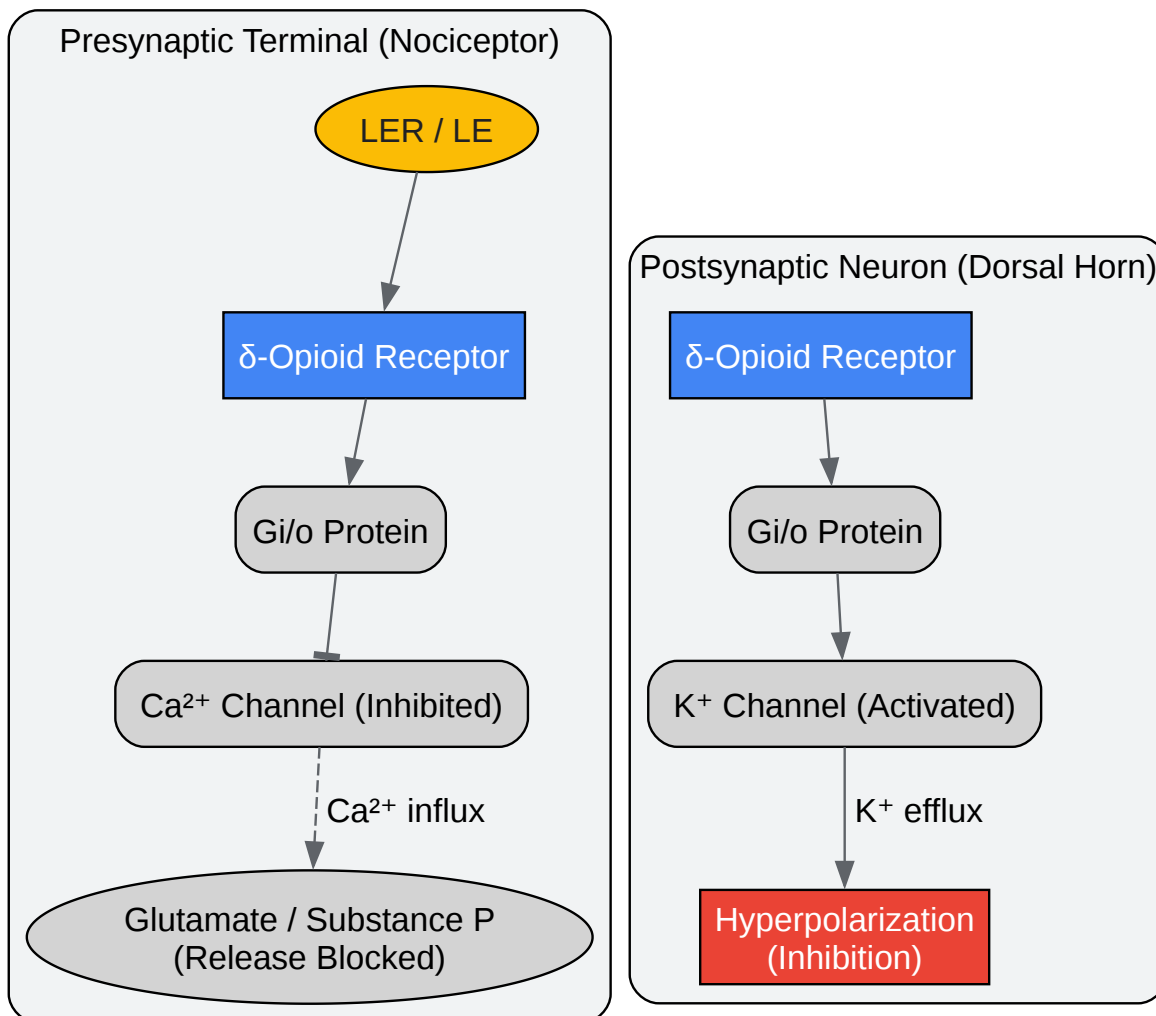
While specific receptor binding data for LER is limited, the pharmacology is largely inferred from its product, Leu-enkephalin. LE acts as an agonist at both μ - and δ -opioid receptors, with a significantly greater preference for the δ -opioid receptor (DOPr).[12][13] It has little to no significant activity at the κ -opioid receptor.[12][14] The presence of the C-terminal arginine in LER may subtly alter its binding profile, but it is generally expected to retain a preference for δ -receptors.

Peptide	Primary Receptor Target	Secondary Receptor Target	Reference
Leu-enkephalin (LE)	δ -Opioid Receptor (DOPr)	μ -Opioid Receptor (MOR)	[12][13][14]
Leu-enkephalin-Arg (LER)	Presumed δ -Opioid Receptor	Presumed μ -Opioid Receptor	Inferred from LE

Downstream Signaling and Functional Consequences

Activation of δ -opioid receptors (and to a lesser extent, μ -receptors) by LE on spinal neurons initiates a canonical Gi/o protein-coupled signaling cascade, leading to neuronal inhibition.

- **Presynaptic Inhibition:** On the terminals of primary afferent nociceptors (e.g., C-fibers), receptor activation inhibits voltage-gated Ca^{2+} channels. This reduction in calcium influx decreases the release of excitatory neurotransmitters such as glutamate, substance P, and calcitonin gene-related peptide (CGRP) into the synapse.
- **Postsynaptic Inhibition:** On the dendrites and soma of second-order dorsal horn neurons, receptor activation opens G-protein-coupled inwardly rectifying K^+ (GIRK) channels. The resulting efflux of potassium hyperpolarizes the neuron, making it less likely to fire an action potential in response to excitatory inputs.
- **Inhibition of Adenylyl Cyclase:** The Gi/o alpha subunit also inhibits adenylyl cyclase, leading to decreased intracellular cyclic AMP (cAMP) levels, which can modulate neuronal excitability over a longer term.



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Caption: Pre- and postsynaptic inhibitory signaling of LER/LE in the spinal cord.

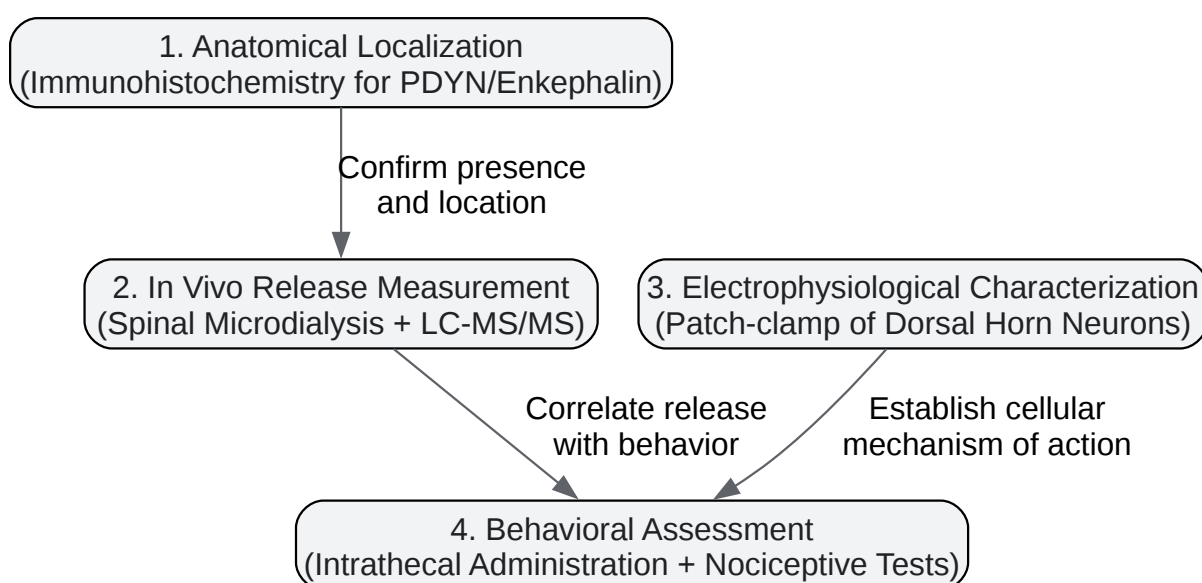
Interestingly, some studies suggest a more complex role. Under conditions where its degradation is blocked, intrathecal administration of LE can produce nociceptive behaviors (biting, licking) through activation of the $\delta 2$ -opioid receptor subtype and subsequent stimulation of the glutamate-NO-ERK pathway.[15] This highlights the potential for dual pro- and anti-nociceptive roles depending on the specific receptor subtypes and signaling pathways engaged.

Investigative Methodologies

A multi-faceted experimental approach is required to fully elucidate the role of LER and its downstream effector, LE, in the spinal cord.

Experimental Workflow Overview

A logical workflow to investigate the LER/LE system involves progressing from anatomical localization to in vivo functional assessment.



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Caption: A typical experimental workflow for studying the LER/LE system.

Protocol 1: Immunohistochemical Localization

Objective: To visualize the distribution of prodynorphin or enkephalin-containing neurons in the lumbar spinal cord.

- Tissue Preparation:
 - Anesthetize an adult rodent (e.g., Sprague-Dawley rat) and perform transcardial perfusion with 0.9% saline followed by 4% paraformaldehyde (PFA) in phosphate-buffered saline

(PBS).

- Dissect the lumbar spinal cord and post-fix in 4% PFA overnight at 4°C.
- Cryoprotect the tissue by incubating in a 30% sucrose solution in PBS until it sinks.
- Embed the tissue in Optimal Cutting Temperature (OCT) compound and freeze.
- Sectioning:
 - Cut transverse sections (e.g., 30 μ m thickness) using a cryostat.
 - Mount sections onto charged glass slides.
- Immunostaining:
 - Wash sections with PBS to remove OCT.
 - Perform antigen retrieval if necessary (e.g., citrate buffer incubation at 95°C).
 - Permeabilize and block non-specific binding by incubating sections for 1 hour in a blocking buffer (e.g., PBS with 0.3% Triton X-100 and 5% normal goat serum).
 - Incubate sections overnight at 4°C with a primary antibody targeting prodynorphin or a general enkephalin sequence.
 - Wash sections extensively with PBS.
 - Incubate for 2 hours with a fluorescently-labeled secondary antibody (e.g., Goat anti-Rabbit Alexa Fluor 488).
 - Wash, counterstain nuclei with DAPI, and coverslip with mounting medium.
- Imaging and Analysis:
 - Visualize sections using a confocal microscope.
 - Analyze the distribution and morphology of labeled neurons across the different laminae of the dorsal horn.

Protocol 2: In Vivo Spinal Microdialysis

Objective: To measure the extracellular concentration of Leu-enkephalin in the spinal dorsal horn of a freely moving animal in response to a stimulus.

- Probe Implantation:
 - Anesthetize the animal and secure it in a stereotaxic frame.
 - Perform a laminectomy at the lumbar level (e.g., L4-L5) to expose the spinal cord.
 - Carefully insert a microdialysis probe vertically into the dorsal horn.
 - Secure the probe assembly to the adjacent vertebrae with dental cement.
- Perfusion and Sampling:
 - Allow the animal to recover from surgery.
 - Connect the probe to a microinfusion pump and perfuse with artificial cerebrospinal fluid (aCSF) at a low flow rate (e.g., 0.5-1.0 $\mu\text{L}/\text{min}$).[\[16\]](#)[\[17\]](#)
 - After a stabilization period, collect dialysate samples into vials at regular intervals (e.g., every 15-20 minutes).
 - To evoke release, a stimulus can be applied (e.g., peripheral administration of an inflammatory agent or a behavioral stressor).
- Sample Analysis (LC-MS/MS):
 - Add an isotopically labeled internal standard (e.g., ^{13}C , ^{15}N -Leu-enkephalin) to each sample for accurate quantification.[\[18\]](#)
 - Analyze samples using a high-performance liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).
 - Develop a multiple reaction monitoring (MRM) method to specifically detect the mass transitions for native Leu-enkephalin and the internal standard.

- Calculate the concentration of LE in each dialysate sample based on the ratio of the native peptide peak area to the internal standard peak area.

Therapeutic Implications and Future Directions

The potent analgesic properties of the enkephalinergic system make it an attractive target for novel pain therapeutics.

- Challenges: The primary obstacle to the clinical use of native enkephalins is their extreme metabolic instability.^{[19][20]} LER is even more labile than LE, making its direct therapeutic application unfeasible.^[3] Furthermore, poor blood-brain barrier permeability limits systemic delivery.
- Strategies: Research is focused on overcoming these limitations:
 - Enzyme Inhibitors: Co-administration of inhibitors of enkephalin-degrading enzymes (e.g., aminopeptidases) can prolong the analgesic effects of endogenous or exogenous enkephalins.^[21]
 - Stable Analogues: Synthetic modifications to the peptide backbone can enhance stability and receptor selectivity.
 - Prodrugs: Chemical modification of Leu-enkephalin to create more stable and permeable prodrugs has shown promise in preclinical models, demonstrating prolonged analgesic effects after systemic administration.^[19]

Future Directions: A key unanswered question is whether LER possesses a unique signaling profile distinct from LE. While it is largely considered a pro-neurotransmitter, its transient presence in the synapse could activate a different subset of receptors or downstream effectors. Advanced techniques, such as developing specific pharmacological tools for LER or using sophisticated biosensors, will be required to dissect its specific contribution to spinal neurotransmission. A deeper understanding of the differential processing of prodynorphin in states of acute versus chronic pain could also reveal new therapeutic targets within this complex pathway.

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